

recommended storage conditions for d-Atabrine dihydrochloride

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Compound of Interest

Compound Name: *d-Atabrine dihydrochloride*

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Application Notes and Protocols: d-Atabrine Dihydrochloride

Audience: Researchers, scientists, and drug development professionals.

Subject: Recommended Storage, Handling, and Preparation of **d-Atabrine Dihydrochloride** for Research Applications.

Introduction

d-Atabrine dihydrochloride, the active enantiomer of quinacrine, is a versatile compound utilized in various research fields, notably for its antiprion activity.[1][2][3] Proper storage and handling are critical to ensure its stability, potency, and the reproducibility of experimental results. This document provides detailed guidelines on the recommended storage conditions, protocols for solution preparation, and safe handling practices. **d-Atabrine dihydrochloride** is also known as a specific enantiomer of Mepacrine or Quinacrine dihydrochloride; storage information for the racemate is often applied and relevant.[4][5][6]

Physical and Chemical Properties

- Appearance: Light yellow to yellow solid.[1]
- Stability: Stable under recommended storage conditions.[7][8] The compound is sensitive to light and moisture.[1][9]

- Incompatibilities: Avoid strong acids/alkalis and strong oxidizing/reducing agents.[8][10]

Recommended Storage Conditions

To prevent degradation and ensure the longest possible shelf-life, **d-Atabrine dihydrochloride** and its solutions must be stored under specific conditions. The following table summarizes the recommended storage temperatures and durations for the compound in both solid (powder) and solvent forms.

Table 3.1: Summary of Storage Recommendations

Form	Temperature	Duration	Additional Notes
Solid (Powder)	4°C	Short-term	Store sealed, away from moisture.[1][7]
-20°C	Up to 3-4 years	Recommended for long-term storage.[2][11][12] Keep dry and dark.[6]	
Room Temp.	Possible	Some suppliers ship at ambient temperature.[1]	
In Solvent (Stock Solution)	-20°C	1 to 6 months	Store in sealed aliquots.[1][3][7][12] Avoid repeated freeze-thaw cycles.[1][3]
-80°C	6 months to 1 year	Recommended for longer-term solution storage.[1][2][3][7]	

Note: Aqueous solutions are less stable and are not recommended for storage beyond one day.
[11]

Experimental Protocols: Stock Solution Preparation

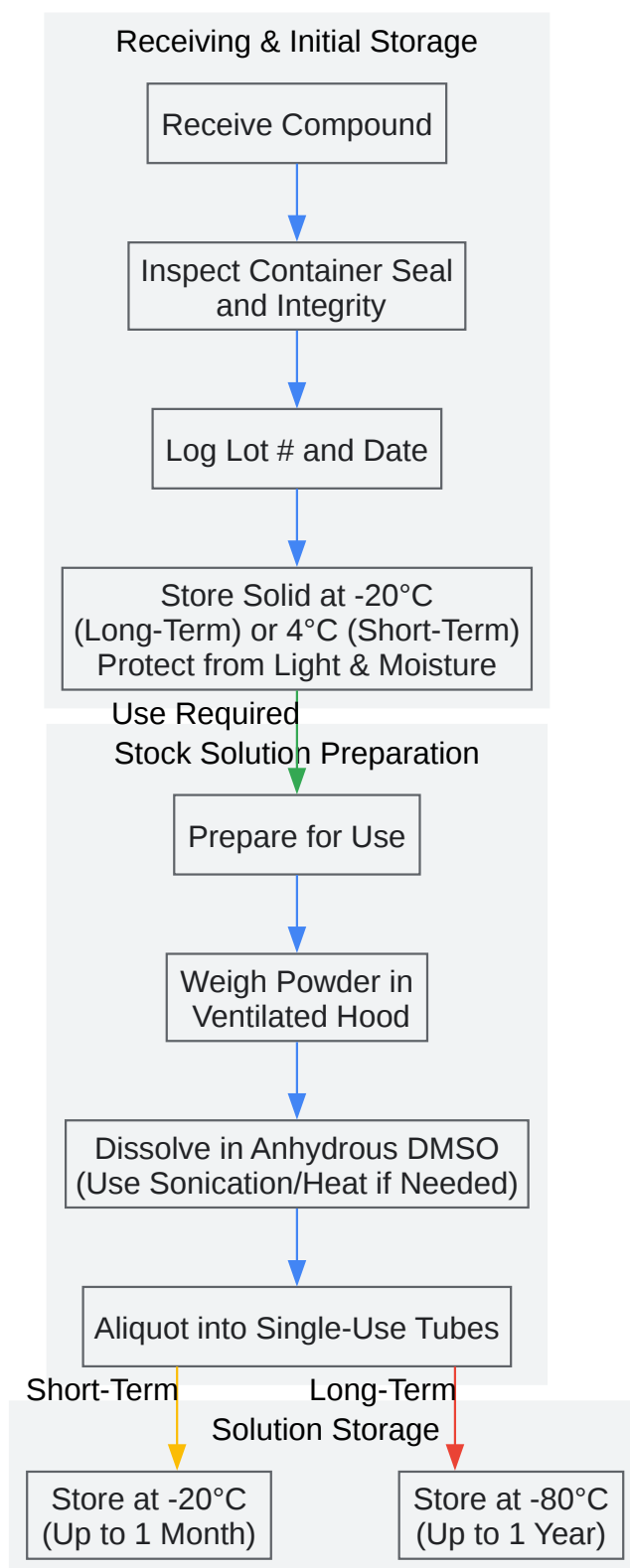
Proper preparation of stock solutions is crucial for accurate experimental results. **d-Atabrine dihydrochloride** is soluble in DMSO and water (with heat).^{[1][4]} Due to the hygroscopic nature of DMSO, which can impact solubility, using a new, unopened bottle is highly recommended.^[1]

Protocol: Preparation of a 10 mM DMSO Stock Solution

- **Compound Weighing:** Accurately weigh the desired amount of **d-Atabrine dihydrochloride** powder (Molecular Weight: 472.88 g/mol) in a sterile conical tube.^[1]
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the powder. For example, to prepare a 10 mM stock, add 211.5 μ L of DMSO per 1 mg of compound.^[3]
- **Dissolution:** Vortex the mixture thoroughly. If complete dissolution is not achieved, sonicate the solution in an ultrasonic bath or gently warm the tube to 37°C to aid solubilization.^{[1][3]}
- **Aliquoting:** Once a clear solution is obtained, dispense it into smaller, single-use aliquots in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots promptly at -20°C for up to one month or at -80°C for up to six months to a year.^{[1][2]} This prevents degradation from repeated freeze-thaw cycles.^[3]

Handling and Safety Workflow

Safe handling and appropriate storage are paramount. The following diagram illustrates the logical workflow from receiving the compound to its long-term storage.



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Caption: Workflow for handling and storage of **d-Atabrine dihydrochloride**.

Summary

The chemical integrity of **d-Atabrine dihydrochloride** is best maintained by storing the solid powder in a sealed container at -20°C, protected from light and moisture. Stock solutions, preferably in anhydrous DMSO, should be stored in single-use aliquots at -80°C to ensure stability and prevent the deleterious effects of repeated freeze-thaw cycles. Adherence to these guidelines is essential for reliable and reproducible research outcomes.

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